

In-depth Technical Guide: Synthesis and Chemical Properties of Antibacterial Agent 191

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Compound of Interest

Compound Name: Antibacterial agent 191

Cat. No.: B15564355

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Introduction

Antibacterial agent 191, also identified as compound 11a, is a novel, potent semi-synthetic antibiotic belonging to the 14-membered 2-fluoro ketolide class.^[1] Ketolides are a subclass of macrolide antibiotics designed to overcome bacterial resistance to older macrolides. The introduction of a fluorine atom at the C2 position and structural modifications at the C11 position of the macrolide ring are key features of this new series of compounds, contributing to their enhanced antibacterial profile and metabolic stability.^{[2][3]} This technical guide provides a comprehensive overview of the available information on the synthesis and chemical properties of **Antibacterial agent 191**, based on the current scientific literature.

Chemical Properties

A summary of the known chemical properties of **Antibacterial agent 191** is presented in Table 1.

Table 1: Chemical Properties of **Antibacterial Agent 191** (Compound 11a)

| Property | Data | Reference |
|---------------------|--|---|
| Chemical Name | (3aS,4R,7R,9R,10R,11R,13R,15R,15aR)-4-ethyl-3a,7,9,11,13,15-hexamethyl-10-(((2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyltetrahydro-2H-pyran-2-yl)oxy)-2-fluoro-11-(2-(m-tolylamino)ethoxy)-9-(2-oxopropoxy)octahydro-2H-oxacyclotetradecino[4,3-d]oxazole-2,6,8,14(1H,7H,9H,15aH)-tetraone | MedchemExpress |
| Molecular Formula | C49H76FN3O13 | MedchemExpress |
| Molecular Weight | 946.14 g/mol | MedchemExpress |
| Appearance | Solid | Implied from synthesis |
| Metabolic Stability | Preferable metabolic stability in human liver microsomes | [2] [3] |

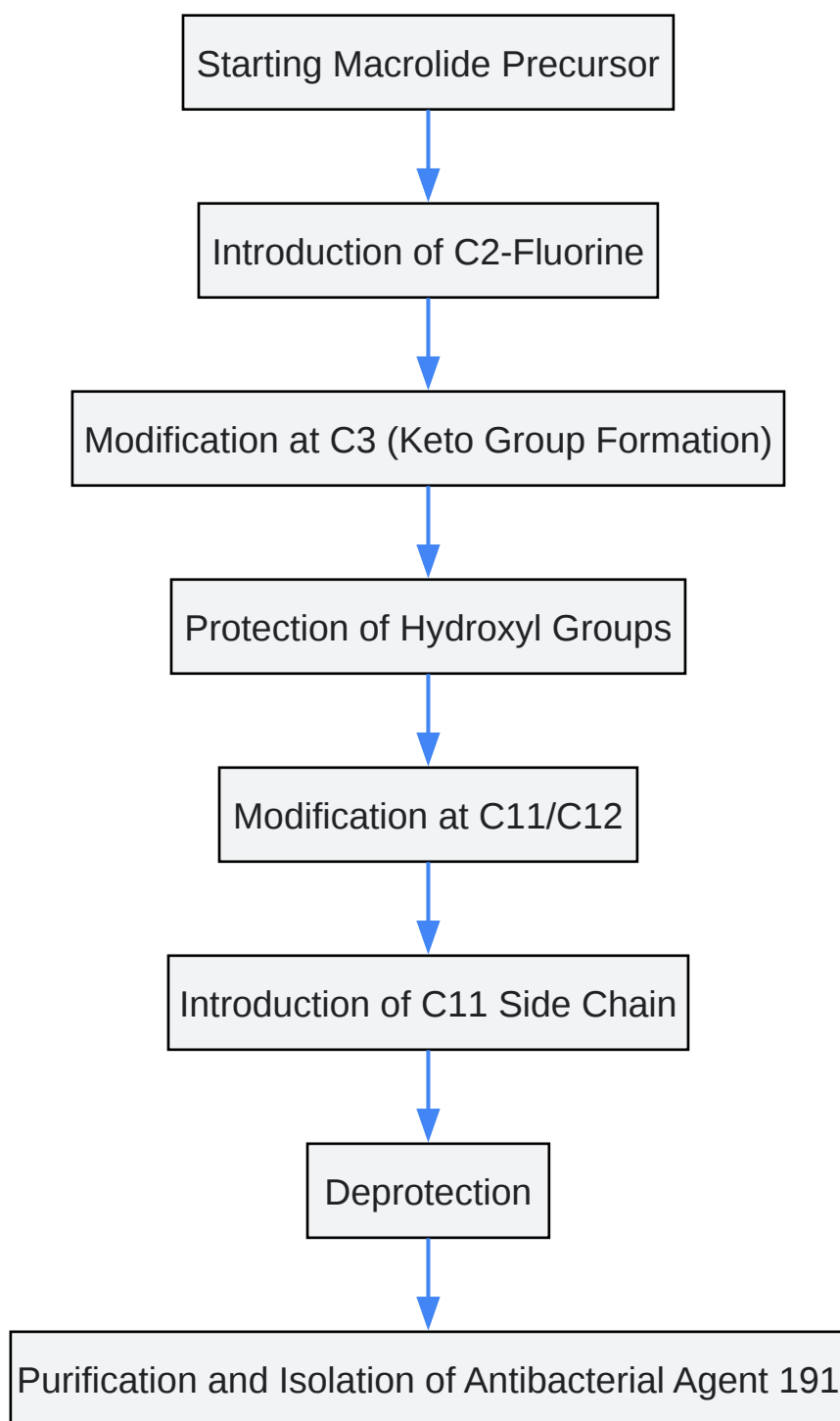
Note: Detailed physicochemical properties such as solubility, pKa, and melting point are not available in the reviewed literature.

Synthesis of Antibacterial Agent 191

The synthesis of **Antibacterial agent 191** (compound 11a) is part of a broader synthetic scheme for novel C11-substituted 14-membered 2-fluoro ketolides. The general approach involves the semi-synthesis from a known macrolide precursor.

Experimental Workflow

The synthesis of this class of compounds generally follows a multi-step process which can be conceptually outlined as follows. This diagram represents a logical flow of a typical semi-synthetic route for such complex molecules.



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Caption: Generalized synthetic workflow for 2-fluoro ketolides.

Experimental Protocols

While the full, detailed experimental protocol for the synthesis of **Antibacterial agent 191** is contained within proprietary research, the general steps, based on the synthesis of similar 2-fluoro ketolides, are as follows.

Step 1: Fluorination of the Macrolide Core The initial step involves the selective fluorination at the C2 position of a suitable macrolide starting material. This is a critical step that enhances the compound's activity against certain resistant bacterial strains.

Step 2: Oxidation to the Ketolide The 3-hydroxyl group of the macrolide is oxidized to a ketone, a defining feature of the ketolide class. This modification is known to improve the acid stability and reduce the induction of resistance.

Step 3: Functionalization of the C11/C12-diol The C11 and C12 hydroxyl groups are typically converted into a cyclic carbamate or a similar reactive intermediate. This sets the stage for the introduction of the desired side chain.

Step 4: Introduction of the C11 Side Chain The key C11 side chain is introduced by reacting the intermediate from the previous step with a suitable amine or other nucleophile. For **Antibacterial agent 191**, this involves the introduction of a substituted carbamate group.

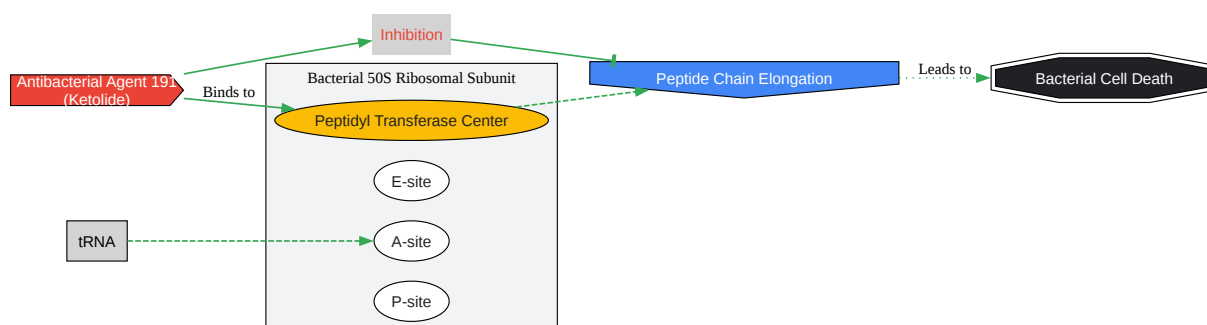
Step 5: Final Deprotection and Purification Any protecting groups used during the synthesis are removed, and the final product, **Antibacterial agent 191**, is purified using chromatographic techniques to yield the desired compound.

Mechanism of Action

The mechanism of action for ketolides, including presumably **Antibacterial agent 191**, involves the inhibition of bacterial protein synthesis. They bind to the 50S ribosomal subunit, preventing the formation of functional proteins, which is essential for bacterial growth and replication. Molecular docking studies of similar compounds suggest that the C11 side chain can form additional hydrogen bonds with the ribosome, potentially explaining the enhanced activity against resistant strains.^[2]

Signaling Pathway Diagram

The following diagram illustrates the general mechanism of action for ketolide antibiotics at the bacterial ribosome.



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Caption: Inhibition of bacterial protein synthesis by ketolides.

Conclusion

Antibacterial agent 191 represents a promising development in the search for new antibiotics to combat drug-resistant bacteria. Its unique structural features, particularly the C2-fluoro group and the C11 side chain, contribute to its potent activity and favorable metabolic profile. Further research, including detailed in vivo studies and clinical trials, will be necessary to fully elucidate its therapeutic potential. The synthetic pathways and mechanisms of action outlined in this guide provide a foundational understanding for researchers and drug development professionals working in the field of antibacterial drug discovery.

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